

(-)-GSK598809: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (-)-GSK598809

Cat. No.: B15617919

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(-)-GSK598809 is a potent and selective antagonist of the dopamine D3 receptor (DRD3).^[1] Its high affinity and selectivity for this receptor subtype have made it a valuable tool in neuroscience research and a candidate for the development of therapeutics for substance use disorders and other central nervous system conditions.^[1] This technical guide provides a comprehensive overview of the chemical properties, synthesis, mechanism of action, and experimental protocols related to **(-)-GSK598809**.

Chemical Properties

(-)-GSK598809 is a complex heterocyclic molecule. Its chemical and physical properties are summarized in the table below. While specific experimental data for some properties like melting and boiling points are not readily available in the public domain, the provided information is based on available data and computational predictions.

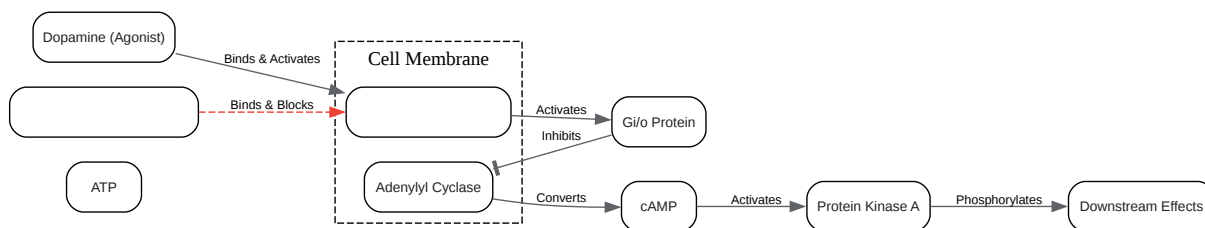
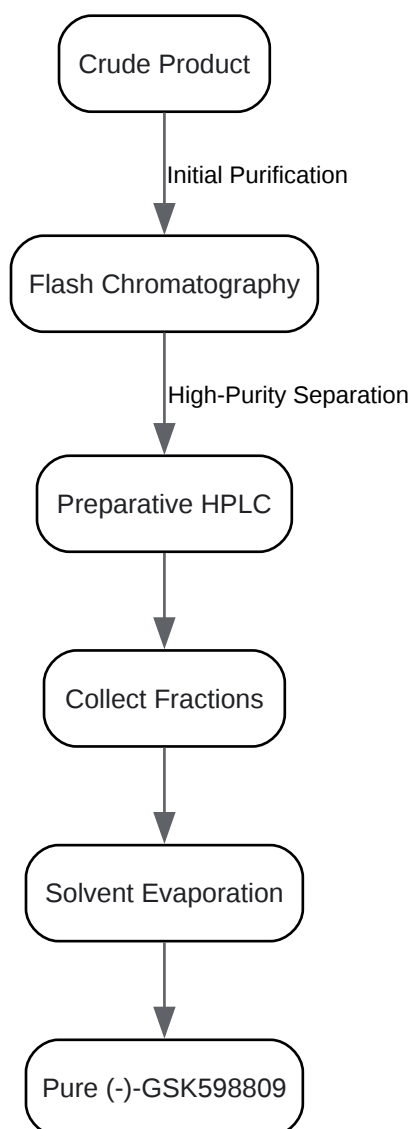
Property	Value	Source
CAS Number	863680-46-0	[1]
IUPAC Name	5-[5-[3-[(1S,5R)-1-[2-fluoro-4-(trifluoromethyl)phenyl]-3-azabicyclo[3.1.0]hexan-3-yl]propylsulfanyl]-4-methyl-1,2,4-triazol-3-yl]-4-methyl-1,3-oxazole	N/A
Molecular Formula	C22H23F4N5OS	[1]
Molecular Weight	481.51 g/mol	[1]
SMILES	<chem>CC1=C(OC=N1)C2=NN=C(N2C)SCCCN3C[C@@H]4C[C@@]4(C3)C5=C(C=C(C=C5)C(F)(F)F)F</chem>	[1]
InChI Key	ZKRWPAYTJMRKLJ-BTYIYWLSA-N	[1]
Solubility	The hydrochloride salt form is noted to have enhanced water solubility.	N/A
pKa	Not experimentally determined.	N/A
Melting Point	Not available.	N/A
Boiling Point	Not available.	N/A

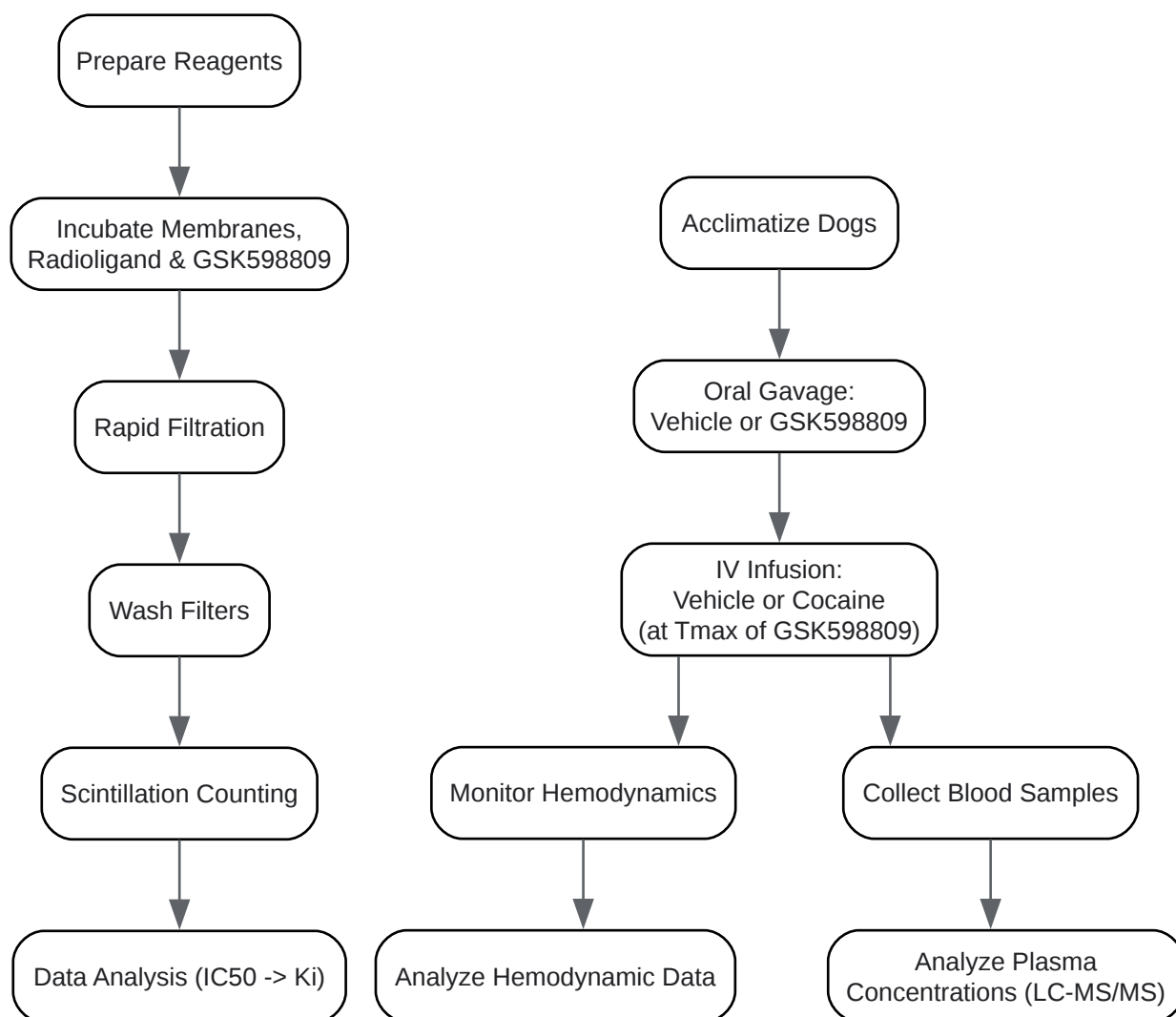
Synthesis and Purification

A detailed, step-by-step synthesis protocol for **(-)-GSK598809** is not publicly available. However, the synthesis of the core 3-azabicyclo[3.1.0]hexane moiety has been described in the literature. The general approach likely involves the multi-step construction of the heterocyclic systems followed by their coupling.

Purification of the final compound would typically be achieved through standard chromatographic techniques.

General Purification Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [GSK-598809 - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/wiki/GSK-598809)
- To cite this document: BenchChem. [\[\(-\)-GSK598809: A Technical Guide for Researchers\]](#). BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b15617919/docs#gsk598809-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15617919/docs#gsk598809-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)